

In-Depth Technical Guide to 6-Aminonicotinaldehyde (CAS Number 69879-22-7)

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Compound of Interest

Compound Name: 6-Aminonicotinaldehyde

Cat. No.: B032264

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For Researchers, Scientists, and Drug Development Professionals

Core Foundational Information

6-Aminonicotinaldehyde, with the Chemical Abstracts Service (CAS) number 69879-22-7, is an organic compound featuring a pyridine ring substituted with an amino group and a carboxaldehyde group.^[1] Its strategic placement of functional groups makes it a valuable building block in medicinal chemistry and organic synthesis, particularly as an intermediate in the preparation of more complex bioactive molecules.^{[1][2]} The presence of the amino and aldehyde moieties allows for a variety of chemical transformations, rendering it a versatile precursor for drug discovery programs.^[1]

Chemical and Physical Properties

A summary of the key physicochemical properties of **6-Aminonicotinaldehyde** is presented in Table 1. This data is essential for its handling, storage, and use in experimental settings. The compound is typically a light yellow solid and should be stored under an inert atmosphere at 2-8°C to ensure its stability.^{[3][4]}

Table 1: Physicochemical Properties of **6-Aminonicotinaldehyde**

Property	Value	Reference(s)
CAS Number	69879-22-7	[5]
Molecular Formula	C ₆ H ₆ N ₂ O	[5]
Molecular Weight	122.12 g/mol	[5]
IUPAC Name	6-aminopyridine-3-carbaldehyde	[5]
Synonyms	6-Aminopyridine-3-carboxaldehyde, 2-Amino-5-formylpyridine	[5][6]
Appearance	Light yellow powder	[6]
Melting Point	161°C	[7]
Boiling Point (Predicted)	309.0 ± 27.0 °C	[7]
Density (Predicted)	1.264 ± 0.06 g/cm ³	[8]
pKa (Predicted)	4.78 ± 0.13	[7]
Storage Conditions	2-8°C, under inert gas (nitrogen or argon)	[4]

Spectroscopic and Computational Data

Computational and spectroscopic data provide further insight into the molecular characteristics of **6-Aminonicotinaldehyde**, aiding in its identification and in the prediction of its chemical behavior.

Table 2: Spectroscopic and Computational Properties of **6-Aminonicotinaldehyde**

Property	Value	Reference(s)
SMILES	<chem>C1=CC(=NC=C1C=O)N</chem>	[5]
InChI	InChI=1S/C6H6N2O/c7-6-2-1-5(4-9)3-8-6/h1-4H,(H2,7,8)	[5]
Topological Polar Surface Area (TPSA)	55.98 Å ²	[9]
logP (Predicted)	0.4763	[9]
Hydrogen Bond Donors	1	[9]
Hydrogen Bond Acceptors	3	[9]
Rotatable Bonds	1	[9]

Synthesis and Characterization

Synthetic Protocol

A general method for the synthesis of **6-Aminonicotinaldehyde** involves the reduction of 2-amino-5-cyanopyridine.[7] The following protocol is a representative procedure based on this transformation.

Materials:

- 2-amino-5-cyanopyridine
- Lithium aluminum hydride (LAH)
- Tetrahydrofuran (THF), anhydrous
- Saturated sodium sulfate solution
- Ethyl acetate
- Anhydrous sodium sulfate
- Round-bottom flask

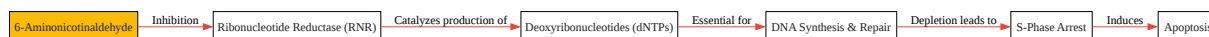
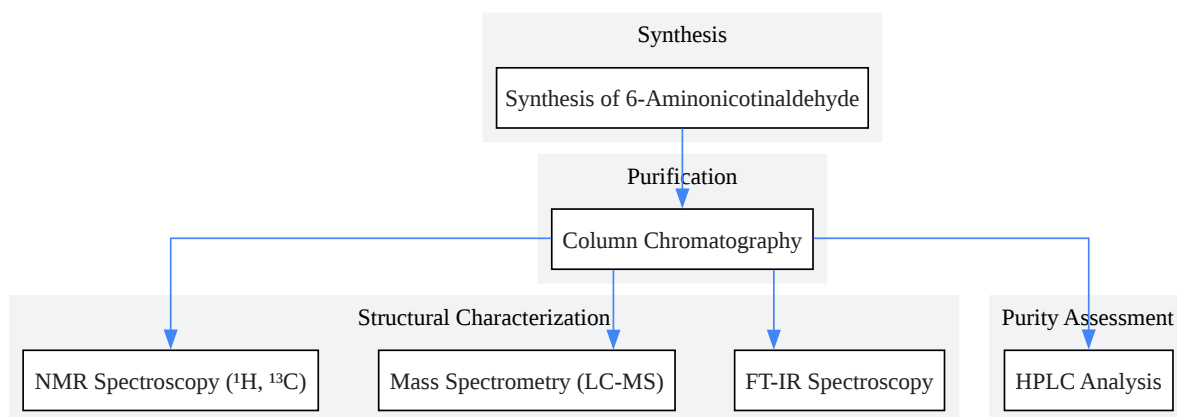
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

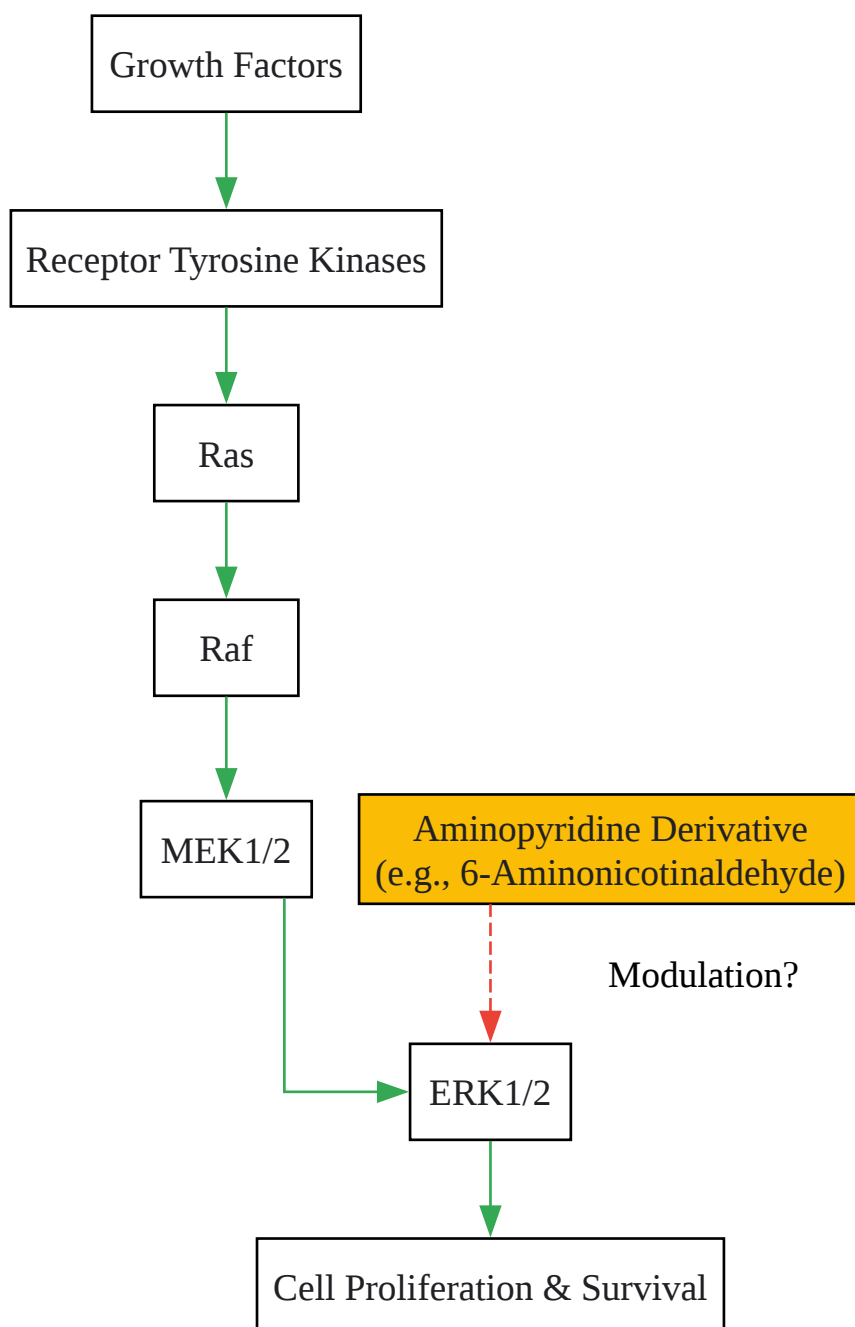
Procedure:

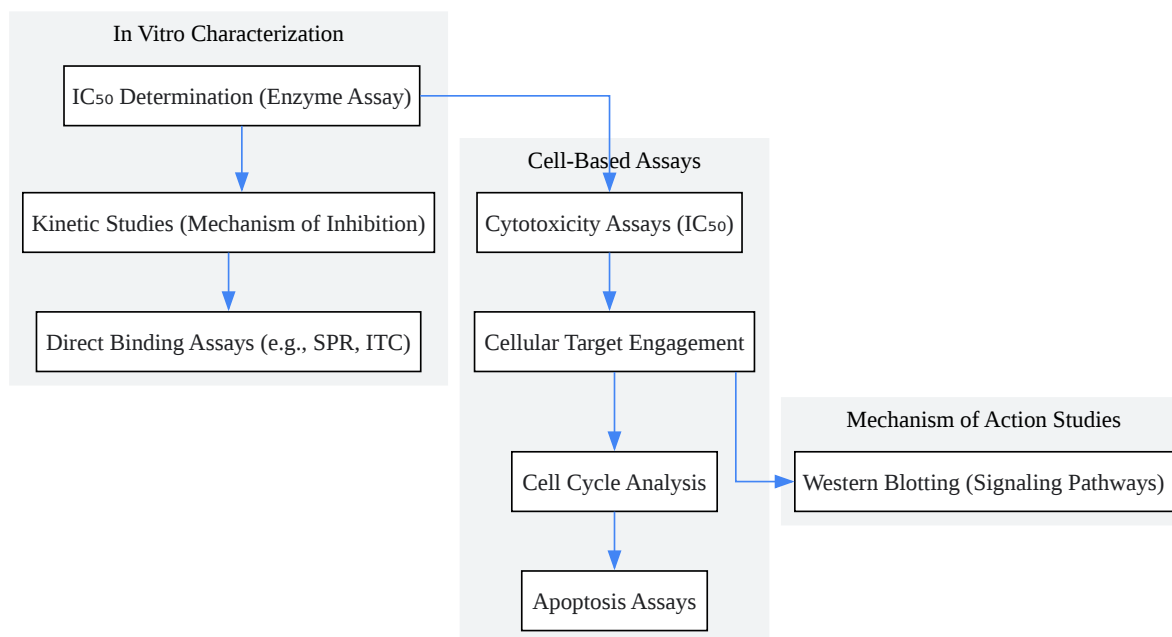
- In a round-bottom flask under an inert atmosphere, dissolve 2-amino-5-cyanopyridine (1 equivalent) in anhydrous THF.
- Cool the solution to 0°C using an ice bath.
- Slowly add lithium aluminum hydride (2 equivalents) portion-wise, maintaining the temperature at 0°C.
- Stir the reaction mixture at 0°C for 1.5 hours.
- Carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium sulfate at 0°C, followed by the addition of water.
- Extract the aqueous mixture with ethyl acetate (3x).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Filter the mixture and concentrate the filtrate under reduced pressure to yield **6-Aminonicotinaldehyde**.^[7]

Characterization Workflow

A systematic workflow is essential for the confirmation of the identity and purity of the synthesized **6-Aminonicotinaldehyde**.







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